

# trans-4-Fluorocyclohexanecarboxylic Acid

## molecular weight

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### Compound of Interest

Compound Name: *trans-4-Fluorocyclohexanecarboxylic Acid*

Cat. No.: *B123377*

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An In-depth Technical Guide to **trans-4-Fluorocyclohexanecarboxylic Acid**

## Introduction

**Trans-4-Fluorocyclohexanecarboxylic acid** is a fluorinated cycloalkane derivative that serves as a valuable building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The presence of a fluorine atom imparts unique stereoelectronic properties, making it a subject of interest for researchers and drug development professionals.<sup>[1]</sup> The trans configuration of the fluorine atom and the carboxylic acid group provides steric stability to the molecule.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

## Chemical and Physical Properties

**Trans-4-Fluorocyclohexanecarboxylic acid** is a white crystalline solid at room temperature.<sup>[1]</sup> Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	146.16 g/mol	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> FO <sub>2</sub>	[1][2][3]
CAS Number	174771-54-1	[1][3]
Melting Point	~85 °C	[1]
Appearance	White crystalline solid	[1]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol, methanol, and dichloromethane.	[1]
MDL Number	MFCD27977929	[1][3]

## Synthesis and Reactivity

### Synthetic Protocol

The synthesis of **trans-4-Fluorocyclohexanecarboxylic acid** can be achieved through various methods, including the fluorination of corresponding cyclohexanecarboxylic acid derivatives. A general synthetic approach involves the hydrogenation of a substituted benzoic acid followed by stereoselective fluorination.

Example Protocol: Synthesis of trans-4-Aminocyclohexanecarboxylic Acid (a related derivative)

A one-pot process for a related compound, trans-4-aminocyclohexanecarboxylic acid, involves the hydrogenation of p-aminobenzoic acid.[4][5][6]

- Reaction Setup: In an autoclave, mix p-aminobenzoic acid, 5% Ruthenium on Carbon (Ru/C) catalyst, and a 10% aqueous solution of sodium hydroxide (NaOH).[4][5][6]
- Hydrogenation: Stir the mixture at 100°C under a hydrogen pressure of 15 bar.[4][5][6]
- Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).[4][5]

- Work-up: Once the reaction is complete, the catalyst is filtered off. The cis/trans mixture of the product can then be separated by methods such as selective crystallization or esterification.<sup>[5]</sup>

## Chemical Reactivity

The carboxylic acid functionality of **trans-4-Fluorocyclohexanecarboxylic acid** allows it to undergo typical reactions such as:

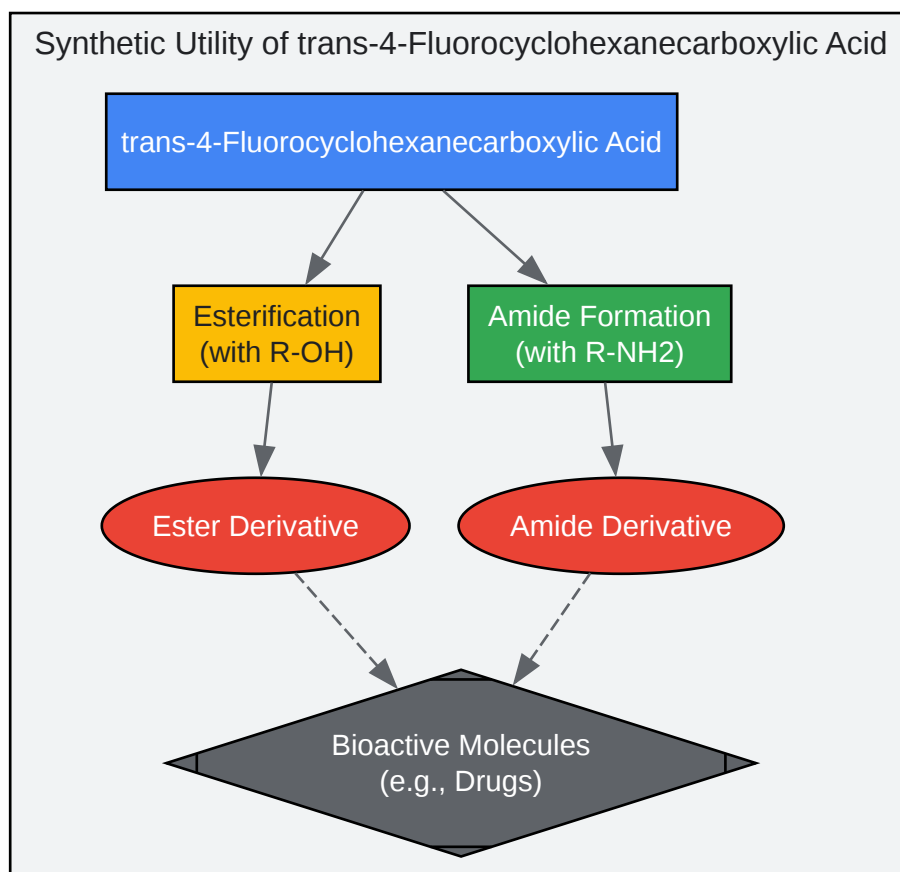
- Esterification: Reaction with alcohols in the presence of an acid catalyst to form esters.<sup>[1]</sup>
- Amide Formation: Reaction with amines, often activated by coupling agents, to form amides.<sup>[1]</sup>

The fluorine atom enhances the molecule's stability and can influence the reactivity and binding properties of the final compounds.<sup>[1]</sup>

## Applications in Drug Development

The rigid structure and the electronic effects of the fluorine atom make **trans-4-Fluorocyclohexanecarboxylic acid** a useful intermediate in medicinal chemistry.<sup>[1]</sup>

Fluorinated molecules often exhibit enhanced metabolic stability, increased binding affinity, and improved pharmacokinetic profiles compared to their non-fluorinated analogs.<sup>[1]</sup> This makes it a valuable component in the synthesis of novel therapeutic agents, including anti-inflammatory and antiviral drugs.<sup>[1]</sup>



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Caption: Synthetic pathways from **trans-4-Fluorocyclohexanecarboxylic Acid**.

## Safety and Handling

**Trans-4-Fluorocyclohexanecarboxylic acid** is classified as an irritant and is harmful if swallowed.[2] It can cause skin and serious eye irritation, and may also cause respiratory irritation.[2][7] When handling this compound, it is important to use personal protective equipment, including gloves, protective clothing, and eye/face protection.[7] Work should be conducted in a well-ventilated area.[7] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[7]

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